

Technical Comparison Guide: GGACK Inhibition Profile for uPA vs. Factor Xa

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Compound of Interest

Compound Name: GGACK (hydrochloride)

Cat. No.: B10823146

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Executive Summary

GGACK (Glu-Gly-Arg-chloromethyl ketone) is a potent, irreversible, active-site-directed inhibitor targeting serine proteases. While historically utilized as a specific inhibitor for Urokinase-type Plasminogen Activator (uPA), its inhibition profile exhibits significant cross-reactivity with Factor Xa.

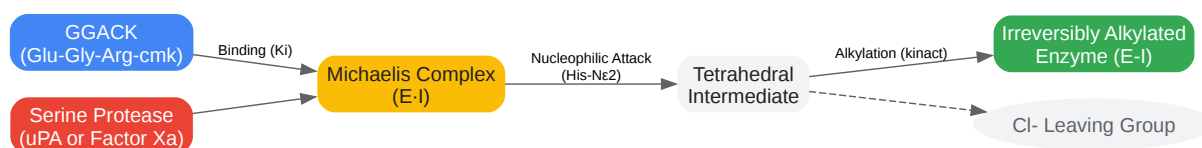
Critical Finding: Experimental data indicates that GGACK inhibits Factor Xa with an IC₅₀ in the nanomolar range (~100 nM), which is comparable to, and in some assay conditions potentially more potent than, its inhibition of uPA (~1 μM). This lack of selectivity necessitates rigorous experimental controls when using GGACK in complex biological systems containing the coagulation cascade.

Mechanistic Profile

GGACK functions as an affinity label. The tripeptide sequence (Glu-Gly-Arg) directs the molecule to the S1 specificity pocket of the protease, mimicking the natural substrate. The chloromethyl ketone (cmk) warhead then acts as an electrophile, alkylating the active site Histidine residue.

Mechanism of Action

The following diagram illustrates the irreversible alkylation mechanism.



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Figure 1: Mechanism of irreversible inhibition by GGACK. The inhibitor binds reversibly () before the chloromethyl ketone warhead covalently modifies the active site Histidine ().

Quantitative Comparison: uPA vs. Factor Xa

Because GGACK is an irreversible inhibitor, the IC₅₀ value is time-dependent. A longer incubation time will result in a lower IC₅₀ (higher apparent potency) until all enzyme is inactivated. Therefore, the Second-Order Rate Constant (

) is the gold standard for comparison.^[1]

However, for rapid bench-level decision making, reported IC₅₀ values (standardized to 15-30 min pre-incubation) are provided below.

Comparative Data Table

Parameter	uPA (Urokinase)	Factor Xa	Selectivity Note
IC50 (approx.)	~ 1.0 μ M	~ 100 nM (0.1 μ M)	Factor Xa is inhibited at lower concentrations than uPA in standard assays.
Inhibition Type	Irreversible (Covalent)	Irreversible (Covalent)	Both follow kinetics.
Target Specificity	S1 Pocket (Arg preference)	S1 Pocket (Arg preference)	The Glu-Gly-Arg sequence is highly compatible with Factor Xa's specificity.
tPA Cross-Reactivity	Low / Negligible	Low / Negligible	GGACK is often used to distinguish uPA from tPA.

Interpretation: The data suggests that GGACK is not selective for uPA over Factor Xa. In fact, it is a highly potent inhibitor of Factor Xa.

- Implication: If you are studying uPA activity in plasma or a system containing Factor Xa, GGACK will shut down the coagulation pathway (via Factor Xa) before or simultaneously with uPA inhibition.
- Usage: GGACK is best used to distinguish uPA from tPA (Tissue Plasminogen Activator), as tPA is poorly inhibited by GGACK.

Experimental Protocol: Validating Selectivity

To verify the inhibition profile in your specific assay buffer, you must determine the pseudo-first-order rate constant (

). Do not rely on endpoint IC50s from literature alone.

Protocol: Determination of

Objective: Calculate the second-order rate constant to quantify true potency against uPA and Factor Xa.

Reagents:

- Enzyme: Recombinant human uPA (final conc. 1 nM) and Factor Xa (final conc. 1 nM).
- Substrate: Fluorogenic substrate specific for each protease (e.g., Z-G-G-R-AMC for uPA).
- Inhibitor: GGACK (prepare serial dilutions: 0, 10, 50, 100, 500, 1000 nM).
- Buffer: 50 mM Tris-HCl, pH 7.4, 100 mM NaCl, 0.1% BSA.

Workflow:

- Preparation: Aliquot enzyme into a 96-well black plate.
- Initiation: Add GGACK at varying concentrations to the enzyme wells simultaneously.
- Reaction: Immediately add the fluorogenic substrate. Note: For irreversible inhibitors, the "continuous method" (adding I and S together) allows you to monitor the exponential decay of the reaction rate.
- Measurement: Monitor fluorescence (Ex/Em 360/460 nm) continuously for 60 minutes.

Data Analysis: The progress curves will show product formation slowing down over time as the enzyme dies.

- Fit each curve to the equation:

to get

for each $[I]$.

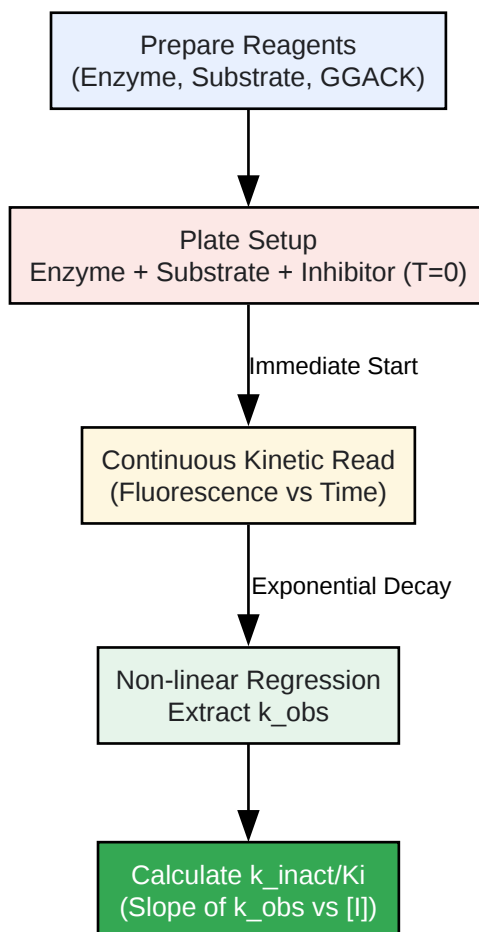
- Plot

vs. $[I]$.

- The slope of the line (at low $[I]$) is the

[2]

Experimental Workflow Diagram



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Figure 2: Kinetic workflow for determining the true potency () of an irreversible inhibitor.

References

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